

How to avoid homocoupling of boronic esters in Suzuki reactions

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Compound of Interest

Compound Name: 5-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)indolin-2-one

Cat. No.: B1323471

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Technical Support Center: Suzuki-Miyaura Reactions

Welcome to the Technical Support Center for Suzuki-Miyaura Coupling Reactions. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their experiments. Here you will find answers to frequently asked questions and detailed guides to overcome common challenges, with a focus on preventing the undesired homocoupling of boronic esters.

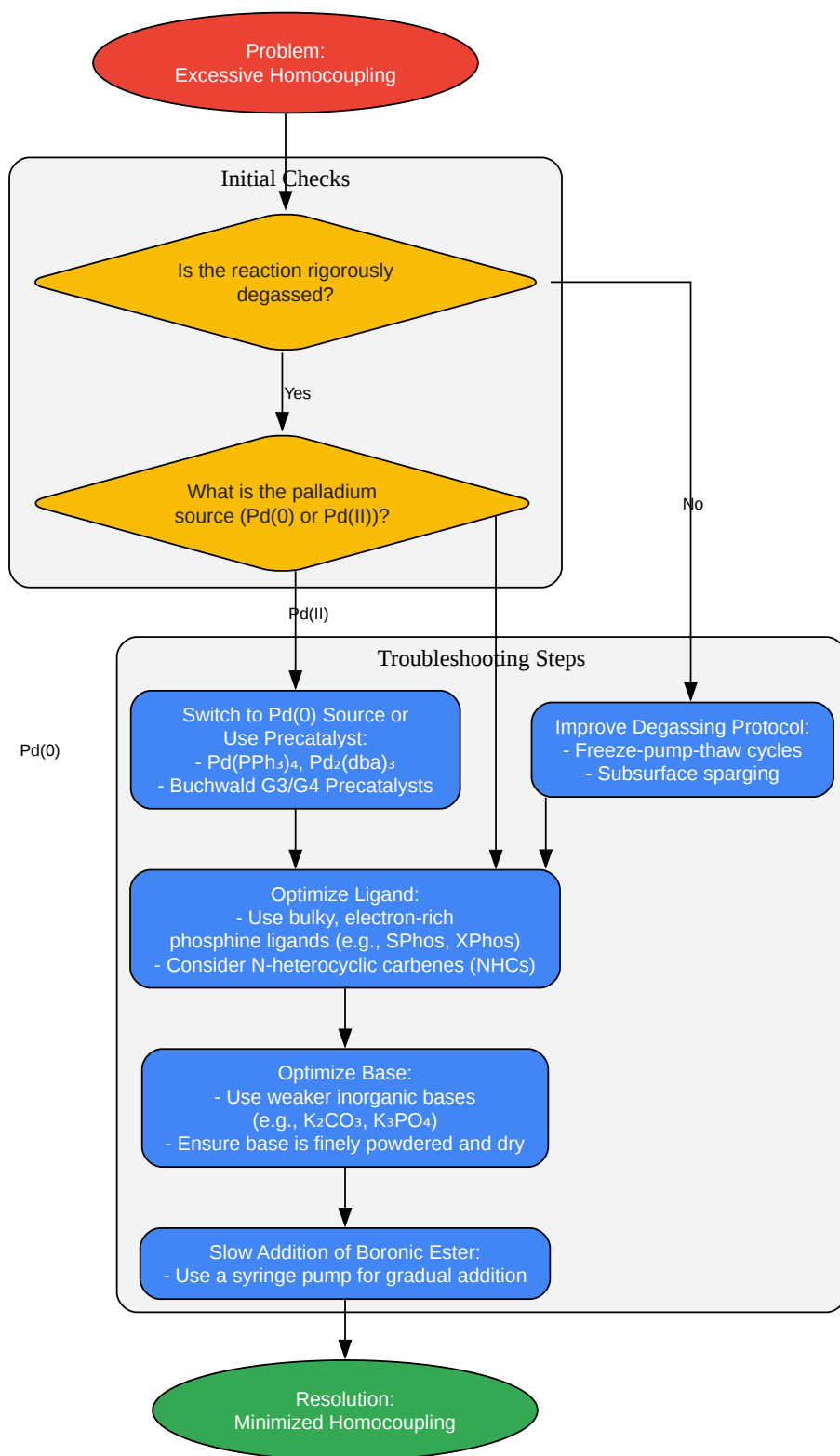
Troubleshooting Guide: How to Avoid Homocoupling of Boronic Esters

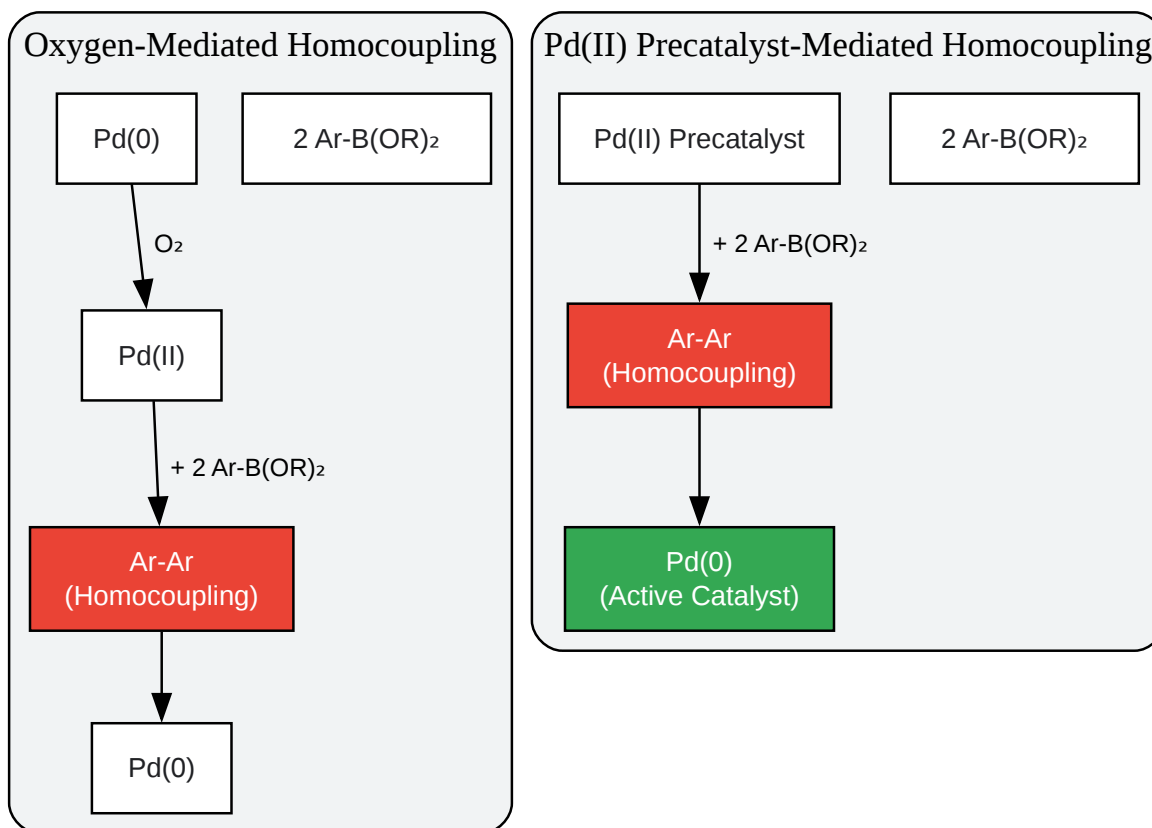
Homocoupling of boronic esters is a prevalent side reaction in Suzuki-Miyaura couplings, leading to the formation of symmetrical biaryl byproducts. This side reaction consumes valuable starting material, reduces the yield of the desired cross-coupled product, and complicates purification. Use this guide to diagnose and resolve issues with excessive homocoupling in your reactions.

Isolating the Cause of Homocoupling

To effectively troubleshoot, it is crucial to identify the potential source of the problem. The following workflow outlines a logical approach to diagnosing and addressing common causes

of homocoupling.





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